

Application Notes and Protocols: Methyl 2-(morpholinomethyl)benzoate

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Compound of Interest

Compound Name:	Methyl 2-(morpholinomethyl)benzoate
Cat. No.:	B159572

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Methyl 2-(morpholinomethyl)benzoate** as a research chemical, with a primary focus on its potential application as a local anesthetic. The information compiled herein is based on the analysis of structurally similar compounds and established principles of medicinal chemistry.

1. Chemical Information

Property	Value
IUPAC Name	Methyl 2-(morpholin-4-ylmethyl)benzoate
Synonyms	Methyl 2-(4-morpholinylmethyl)benzoate
CAS Number	135651-46-6 [1]
Molecular Formula	C13H17NO3 [1]
Molecular Weight	235.28 g/mol [1]
Storage Temperature	2-8°C [1]

2. Overview and Potential Applications

Methyl 2-(morpholinomethyl)benzoate belongs to the class of benzoic acid esters, a chemical family known to include numerous compounds with local anesthetic properties. The molecular structure, featuring a lipophilic aromatic ring, an intermediate ester linkage, and a hydrophilic morpholino group, is characteristic of procaine analogues. This structural similarity strongly suggests that **Methyl 2-(morpholinomethyl)benzoate** may act as a local anesthetic by blocking voltage-gated sodium channels in neuronal membranes, thereby inhibiting the propagation of nerve impulses.

The morpholine moiety is a common substituent in medicinal chemistry, often introduced to modulate physicochemical properties such as solubility and bioavailability, and to explore structure-activity relationships (SAR) for various therapeutic targets. In the context of local anesthetics, the nature of the amino group is crucial for the molecule's activity and pharmacokinetic profile.

Potential research applications for **Methyl 2-(morpholinomethyl)benzoate** include:

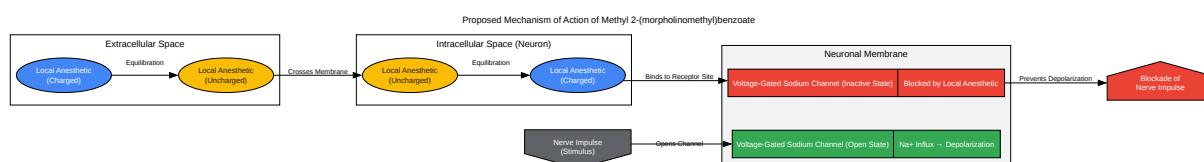
- Lead compound for the development of novel local anesthetics: Its efficacy, duration of action, and safety profile can be evaluated and compared to existing local anesthetics.
- Tool for structure-activity relationship (SAR) studies: By modifying the aromatic ring, the ester linkage, or the morpholine group, researchers can investigate the structural requirements for optimal local anesthetic activity.
- Probe for studying the pharmacology of voltage-gated sodium channels: As a potential channel blocker, it could be used in *in vitro* assays to characterize the binding sites and mechanisms of action of local anesthetics.

3. Proposed Mechanism of Action: Blockade of Voltage-Gated Sodium Channels

The presumed mechanism of action for **Methyl 2-(morpholinomethyl)benzoate** as a local anesthetic is the blockade of voltage-gated sodium channels in the neuronal cell membrane. In their resting state, these channels are closed. Upon excitation, they open, allowing an influx of sodium ions that leads to membrane depolarization and the propagation of an action potential.

Local anesthetics, being weak bases, exist in both charged (cationic) and uncharged forms at physiological pH. The uncharged form is thought to cross the neuronal membrane. Once inside the neuron, the molecule equilibrates, and the cationic form binds to a specific receptor site

within the pore of the voltage-gated sodium channel. This binding stabilizes the channel in its inactivated state, preventing further sodium influx and thereby blocking the generation and conduction of nerve impulses.



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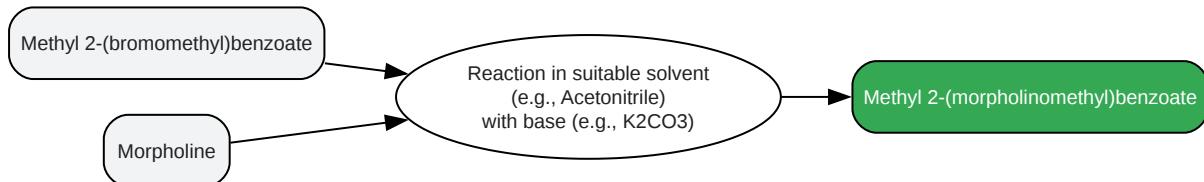
Proposed mechanism of local anesthetic action.

4. Experimental Protocols

The following protocols are adapted from methodologies used for the synthesis and evaluation of structurally similar local anesthetics and provide a framework for the investigation of **Methyl 2-(morpholinomethyl)benzoate**.

4.1. Synthesis of **Methyl 2-(morpholinomethyl)benzoate**

This protocol is a plausible synthetic route based on standard organic chemistry reactions for the formation of similar compounds.



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Synthetic workflow for **Methyl 2-(morpholinomethyl)benzoate**.

Materials:

- Methyl 2-(bromomethyl)benzoate
- Morpholine
- Potassium carbonate (K₂CO₃)
- Acetonitrile (anhydrous)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- To a solution of Methyl 2-(bromomethyl)benzoate (1 equivalent) in anhydrous acetonitrile in a round-bottom flask, add morpholine (1.2 equivalents) and potassium carbonate (2 equivalents).

- Stir the reaction mixture at room temperature for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, filter the solid potassium carbonate and wash it with acetonitrile.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Dissolve the residue in ethyl acetate and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **Methyl 2-(morpholinomethyl)benzoate**.
- Characterize the final product by NMR (^1H and ^{13}C) and mass spectrometry to confirm its structure and purity.

4.2. In Vitro Evaluation of Local Anesthetic Activity

Skin Prick and Intradermal Testing:

This protocol outlines a standard procedure for assessing immediate hypersensitivity and local anesthetic effect.[\[2\]](#)[\[3\]](#)

Materials:

- **Methyl 2-(morpholinomethyl)benzoate** solution (sterile, various concentrations)
- Positive control (e.g., histamine)
- Negative control (e.g., saline)
- Sterile lancets for skin prick testing

- Tuberculin syringes for intradermal testing
- Ruler for measuring wheal and flare responses

Procedure:

- Skin Prick Test (SPT):
 - Apply a drop of the test solution, positive control, and negative control to the volar surface of the forearm.
 - Prick the skin through each drop with a sterile lancet.
 - Read the results after 15-20 minutes. A positive reaction is indicated by a wheal and flare response.[\[2\]](#)
- Intradermal Test (IDT):
 - If the SPT is negative, proceed to the IDT.
 - Inject 0.02-0.05 mL of the test solution intradermally to raise a small bleb.
 - Read the results after 15-20 minutes. A positive reaction is characterized by an increase in the size of the bleb and the appearance of a surrounding flare.[\[3\]](#)

4.3. In Vivo Evaluation of Local Anesthetic Activity

The following are common animal models used to assess the efficacy of local anesthetics.[\[4\]](#)[\[5\]](#)

4.3.1. Infiltration Anesthesia in Guinea Pigs

Procedure:

- Shave the dorsal skin of a guinea pig.
- Inject a small volume (e.g., 0.25 mL) of the test solution intradermally to create a wheal.
- After a set time (e.g., 5-10 minutes), assess the anesthetic effect by applying a mechanical stimulus (e.g., a pinprick) to the center of the wheal and observing for a response (e.g.,

twitching of the skin).

- Record the onset and duration of anesthesia.

4.3.2. Surface Anesthesia in Rabbits

Procedure:

- Instill a few drops of the test solution into the conjunctival sac of a rabbit's eye.
- Assess the corneal reflex by gently touching the cornea with a fine, soft object (e.g., a cotton wisp) at regular intervals.
- The absence of a blink reflex indicates successful surface anesthesia.
- Record the onset and duration of the anesthetic effect.

4.3.3. Sciatic Nerve Block in Rats

Procedure:

- Anesthetize a rat and surgically expose the sciatic nerve.
- Apply the test solution directly to the nerve.
- Assess the motor and sensory block by observing for paralysis of the hind limb and lack of response to a painful stimulus (e.g., a pinch of the paw).
- Record the onset, duration, and extent of the nerve block.

5. Data Presentation: Comparative Activity of Structurally Related Local Anesthetics

While specific quantitative data for **Methyl 2-(morpholinomethyl)benzoate** is not yet publicly available, the following table presents data for well-established local anesthetics to provide a comparative framework for researchers.

Compound	Anesthetic Type	Potency (Relative to Procaine)	Onset of Action	Duration of Action
Procaine	Ester	1	Slow	Short
Lidocaine	Amide	2	Rapid	Moderate
Bupivacaine	Amide	8	Moderate	Long
Tetracaine	Ester	16	Slow	Long

6. Safety and Handling

As a research chemical, **Methyl 2-(morpholinomethyl)benzoate** should be handled with appropriate safety precautions. A comprehensive safety data sheet (SDS) should be consulted before use. Standard laboratory practices, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), are recommended. The compound should be stored in a cool, dry, and well-ventilated area.

Disclaimer: This document is intended for informational purposes for research and development professionals. The provided protocols are general guidelines and should be adapted and optimized by qualified researchers based on their specific experimental needs and in accordance with all applicable safety and regulatory guidelines. The biological activities and toxicological properties of **Methyl 2-(morpholinomethyl)benzoate** have not been fully elucidated and should be investigated thoroughly.

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